

Technical Guide: Chemical Properties and pKa Characterization of Inosinate 5'-Diphosphate (IDP)

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Compound of Interest

Compound Name: *Inosinate5'-diphosphate*

Cat. No.: *B13991157*

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Executive Summary

Inosinate 5'-diphosphate (IDP) is a pivotal purine nucleotide intermediate, functioning as the diphosphate form of inosine. While less ubiquitous than Adenosine 5'-diphosphate (ADP) in cellular energy transfer, IDP plays a critical role in purine salvage pathways and serves as a substrate for specific kinases and nucleotidyltransferases. This guide provides a rigorous physicochemical analysis of IDP, focusing on its acid-base dissociation constants (pKa), metal coordination chemistry, and hydrolytic stability. It is designed for researchers requiring precise thermodynamic data for enzyme kinetics modeling or drug formulation.

Molecular Architecture and Physicochemical Profile

Structural Composition

IDP (Formula:

) consists of the purine base hypoxanthine linked via a

-N9-glycosidic bond to a ribofuranose ring, which is phosphorylated at the 5' carbon.[1]

- **Base Moiety (Hypoxanthine):** Unlike adenine (6-amino) or guanine (2-amino, 6-oxo), hypoxanthine features a single carbonyl oxygen at C6 and a protonatable nitrogen at N1. This lack of an exocyclic amino group alters its hydrogen-bonding capacity and stacking energy compared to ADP or GDP.
- **Tautomerism:** IDP exists predominantly in the keto (lactam) tautomeric form at physiological pH. The enol (lactim) tautomer is rare but significant for specific mismatched base-pairing scenarios (Wobble hypothesis).

Solubility and Solution Behavior

- **Solubility:** Highly soluble in water (>50 mM) as a sodium salt.
- **Self-Association:** Like all purine nucleotides, IDP undergoes vertical base-stacking in aqueous solution. This is concentration-dependent and driven by hydrophobic interactions and
-
stacking.
 - **Note:** Stacking interactions can shift apparent pKa values. Data presented below assumes infinite dilution unless otherwise noted.

Acid-Base Dissociation (pKa) and Thermodynamics

Understanding the protonation state of IDP is essential for calculating the actual substrate concentration ($[\text{Mg-IDP}]$

vs $[\text{IDP}]$

) in enzymatic assays.

Dissociation Sites

IDP possesses three distinct types of ionizable groups:

- **Primary Phosphates:** The first proton from the

and

phosphate groups.

- Secondary Phosphate: The second proton from the terminal () phosphate.
- Ring Nitrogen (N1): The proton on the N1 position of the hypoxanthine ring.

pKa Values

The following values represent the thermodynamic constants at 25°C, ionic strength

M.

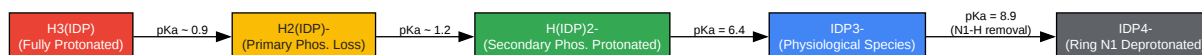
Ionization Site	Reaction	Approximate pKa	Charge Change
Phosphate ()			
Phosphate (, 1st)			
Phosphate (, 2nd)		6.40	
Hypoxanthine (N1)		8.90	Neutral Anionic (Ring)
Hypoxanthine (N7)			

- Physiological Relevance: At pH 7.4, the phosphate tail is almost entirely deprotonated (charge), while the N1 position remains protonated (neutral ring).
- Comparison to ADP: The secondary phosphate pKa of IDP (6.4) is nearly identical to ADP (6.4), as the base moiety has minimal inductive effect on the distant phosphate tail. However,

the N1 pKa (8.9) is unique to inosine derivatives (Adenine has no N1 proton to lose in this range; its N1 protonates at pKa ~3.8).

Protonation Pathway Diagram

The following diagram illustrates the sequential deprotonation of IDP.



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Figure 1: Stepwise dissociation of Inosine 5'-diphosphate. At pH 7.4, the species IDP3- dominates.

Metal Ion Coordination

In biological systems, IDP rarely exists as a free salt; it functions as a magnesium complex ().

Magnesium Binding[2]

- Binding Mode:

coordinates primarily with the

and

phosphate oxygens.

- Effect on pKa: Metal binding significantly lowers the pKa of the secondary phosphate.

- Free IDP pKa

- Mg-IDP pKa

- Mechanism: The positive charge of

stabilizes the negative charge of the fully deprotonated phosphate, shifting the equilibrium toward the deprotonated form.

- Implication: At pH 7.0, free IDP is a mixture of mono- and dianions (phosphate charge), but in the presence of excess

, it is almost exclusively the fully ionized complex.

Stability and Hydrolysis Profile[2]

Hydrolytic Stability

IDP is thermodynamically unstable but kinetically stable at neutral pH.

- Reaction:
- Acid Catalysis: Hydrolysis rates increase sharply below pH 4.0 due to protonation of the terminal phosphate, which makes the phosphorus atom more electrophilic.
- Comparison: IDP hydrolysis rates are comparable to ADP.
- Storage: Stable for years at -20°C in neutral buffer. Avoid freeze-thaw cycles which can cause local pH changes (eutectic acidity).

Experimental Protocol: Determination of pKa via ^{31}P NMR

The most accurate method to determine nucleotide pKa values, specifically distinguishing between phosphate and ring ionizations, is

NMR Titration. This method is self-validating as it directly observes the phosphorus environment.

Principle

The chemical shift (

) of the phosphorus nucleus is sensitive to the electron density changes caused by protonation/deprotonation. By plotting

vs. pH, the pKa can be derived from the inflection point of the sigmoidal curve.

Materials

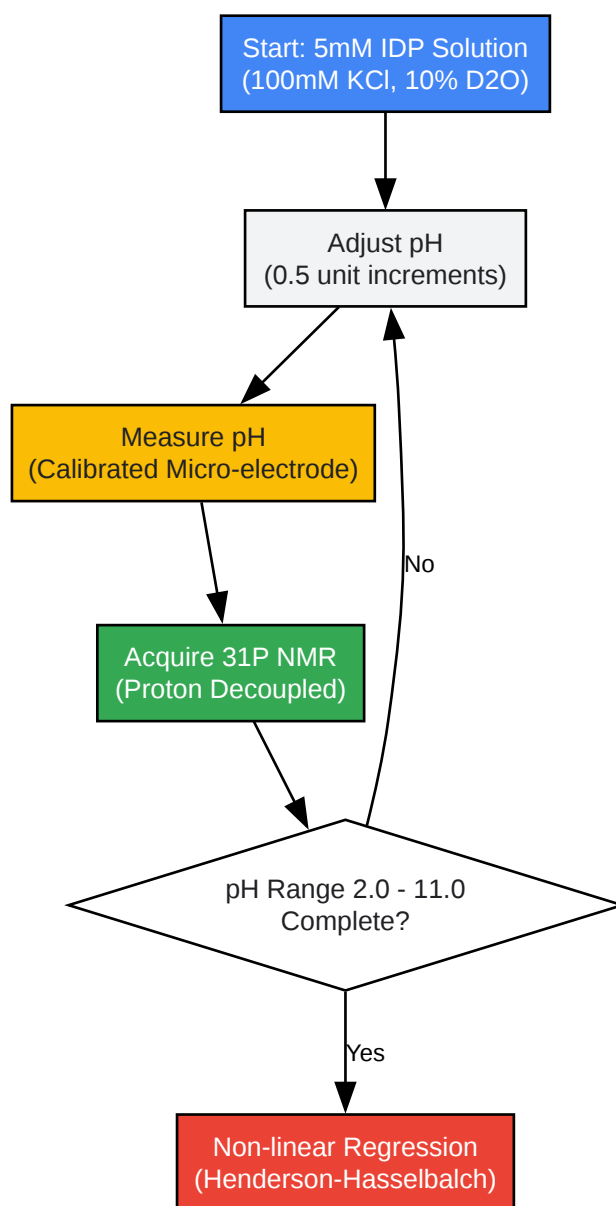
- Analyte: Sodium IDP (High purity, >98%).
- Solvent: 90%
/ 10%
(for lock).
- Buffer/Ionic Strength: 100 mM KCl (to maintain constant
). Do not use phosphate buffers.
- Internal Standard: Methylphosphonic acid (MPA) or external
reference.
- pH Adjustment: 0.1 M and 1.0 M HCl/NaOH (CO₂-free).

Step-by-Step Workflow

- Sample Preparation:
 - Dissolve IDP to a concentration of 2–5 mM in the KCl/
solution.
 - Measure initial pH.
- Titration Loop:
 - Adjust pH to the starting extreme (e.g., pH 2.0).
 - Acquire
NMR spectrum (proton-decoupled).
 - Measure pH using a micro-electrode calibrated at the same temperature.

- Increment pH by 0.3–0.5 units using HCl/NaOH.
- Repeat until pH 11.0.
- Data Analysis:
 - Plot Chemical Shift (, ppm) vs. pH for both and phosphorus signals.
 - Fit data to the Henderson-Hasselbalch equation:

Visualization of Workflow



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Figure 2: Workflow for potentiometric determination of IDP pKa using ^{31}P NMR spectroscopy.

Biological Context in Drug Discovery

IDP is less frequently targeted than ADP, but it is critical in specific therapeutic areas:

- **IMPDH Inhibition:** Inosine Monophosphate Dehydrogenase (IMPDH) controls the rate-limiting step in guanine nucleotide biosynthesis.^[2] High levels of IDP can feedback-regulate

or compete in pathways involving IMPDH, relevant for immunosuppressive drugs (e.g., Mycophenolate mofetil).

- Viral Polymerases: Some antiviral nucleoside analogs are metabolized to their diphosphate forms (analogues of IDP/ADP) before becoming active triphosphates. Understanding the pKa and charge state of the diphosphate intermediate is crucial for understanding its cellular retention and conversion rates.
- Purine Nucleoside Phosphorylase (PNP) Deficiency: Accumulation of inosine species occurs in specific immunodeficiency disorders.

References

- Alberty, R. A. (2006). Biochemical Thermodynamics: Applications of Mathematica. John Wiley & Sons. (Authoritative source for nucleotide thermodynamic constants).[3][4]
- Sigel, H. (2004). "Acid-base properties of nucleosides and nucleotides as a function of concentration." Pure and Applied Chemistry, 76(10), 1869-1886. [Link](#)
- Popov, K., et al. (2006).[5] "Guidelines for NMR Measurements for Determination of High and Low pKa Values." Pure and Applied Chemistry, 78(3), 663–675.[5] [Link](#)
- PubChem. "Inosine 5'-diphosphate Compound Summary." [6] National Center for Biotechnology Information. [Link](#)
- ResearchGate. "Determination of Acidic Dissociation Constants of Inosine 5'-Monophosphate." (Comparative data for IMP/IDP ring systems). [Link](#)

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Sources

- 1. Inosinic Acid | C₁₀H₁₃N₄O₈P | CID 135398640 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [2. caymanchem.com \[caymanchem.com\]](https://caymanchem.com)
- [3. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [4. Experimental Approaches for Measuring pKa's in RNA and DNA - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/11111111/)
- [5. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [6. 5'-二磷酸肌苷 钠盐 ≥96% | Sigma-Aldrich \[sigmaaldrich.com\]](https://sigmaaldrich.com)
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